Key characteristics of 1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride*
CAS No.:	*90389-46-1*
Cat. No.:	*B1590009*

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An In-Depth Technical Guide to **1-(3-Chlorophenyl)-N-methylmethanamine Hydrochloride**

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Foreword: This document provides a comprehensive technical overview of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride**, a compound of interest within contemporary chemical and pharmaceutical research. Designed for professionals in drug development and scientific research, this guide synthesizes available data on its chemical characteristics, synthesis protocols, analytical methodologies, and safety profiles. By contextualizing this compound with structurally related molecules of known pharmacological significance, we aim to provide a foundational resource for its further investigation and application.

Core Chemical Identity and Physicochemical Properties

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1-(3-Chlorophenyl)-N-methylmethanamine is a secondary amine featuring a benzyl group substituted with a chlorine atom at the meta position. As a hydrochloride salt, its solubility in aqueous media is enhanced, which is a critical attribute for its handling in laboratory settings. The presence of the 3-chlorophenyl moiety is a common feature in a variety of centrally active compounds, suggesting its potential as a key structural motif in medicinal chemistry.

Table 1: Physicochemical Data for 1-(3-Chlorophenyl)-N-methylmethanamine and its Hydrochloride Salt

Property	Value	Source
Product Name	1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride	[1]
CAS Number	90389-46-1	[1]
Molecular Formula	$C_8H_{10}ClN \cdot HCl$	[1]
Molecular Weight	192.09 g/mol	[1]
Exact Mass	191.02700	[1]
Appearance	Solid (Form may vary)	[2]
pKa (Predicted)	9.34 ± 0.10 (for the free base)	[3]
XLogP3	3.25	[1]

Synthesis Pathways and Methodologies

The synthesis of substituted benzylamines such as **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** can be approached through several established organic chemistry routes. A prevalent and effective method is reductive amination, which involves the reaction of a carbonyl compound (an aldehyde or ketone) with an amine to form an imine, followed by reduction to the target amine.

A plausible synthetic route starts from 3-chlorobenzaldehyde and methylamine. The initial reaction forms an unstable N-methyl-1-(3-chlorophenyl)methanimine, which is then reduced in

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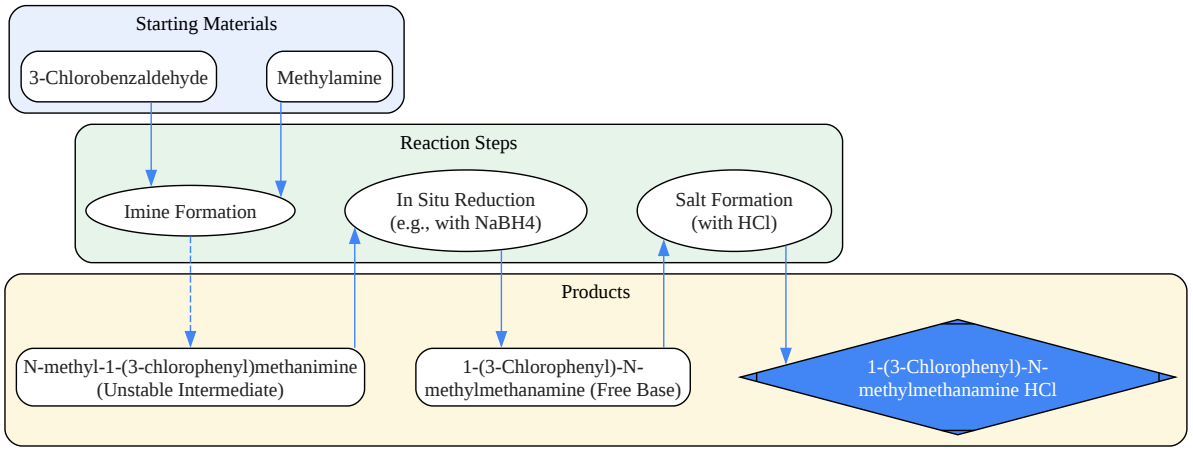
situ to the secondary amine. The final step involves treatment with hydrochloric acid to precipitate the stable hydrochloride salt.

Conceptual Synthesis Workflow



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Caption: Reductive amination pathway for synthesis.

Exemplary Synthesis Protocol: Reductive Amination

This protocol is a representative methodology based on standard organic synthesis principles for reductive amination.

- Reaction Setup: To a solution of 3-chlorobenzaldehyde (1.0 eq) in methanol (MeOH), add a solution of methylamine (1.2 eq, typically as a solution in THF or water) at 0 °C.

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- Imine Formation: Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine. The progress can be monitored by Thin Layer Chromatography (TLC).
- Reduction: Cool the reaction mixture again to 0 °C. Add a reducing agent, such as sodium borohydride ($NaBH_4$) (1.5 eq), portion-wise over 30 minutes. Causality Note: The portion-wise addition is crucial to control the exothermic reaction and prevent side reactions.
- Quenching and Extraction: After the reaction is complete (as indicated by TLC), quench the reaction by slowly adding water. Remove the methanol under reduced pressure. Extract the aqueous residue with an organic solvent like ethyl acetate (3x volumes).
- Washing and Drying: Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under vacuum to yield the crude free base amine.
- Salt Formation: Dissolve the crude amine in a minimal amount of a suitable solvent (e.g., diethyl ether or ethyl acetate). Add a solution of hydrochloric acid in the same solvent dropwise until precipitation is complete.
- Isolation: Collect the resulting solid precipitate by filtration, wash with cold solvent, and dry under vacuum to obtain **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride**.

Analytical Methodologies for Characterization

The structural confirmation and purity assessment of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** are critical for its use in research. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely available technique for the analysis of volatile and semi-volatile compounds like this amine.[4]

Analytical Workflow: GC-MS

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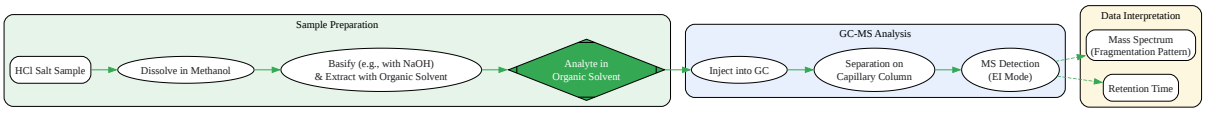

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Caption: General workflow for GC-MS analysis.

Standard Protocol for GC-MS Analysis

- Sample Preparation:
  - Accurately weigh approximately 1 mg of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** and dissolve it in 1 mL of methanol.
  - To analyze the free base (which is more volatile), neutralize the sample. Add a small amount of a dilute base (e.g., 1M NaOH) to the methanolic solution and extract with an immiscible organic solvent like dichloromethane or ethyl acetate.
  - Use the organic layer for injection. Trustworthiness Note: This conversion to the free base is a self-validating step, as the hydrochloride salt is not sufficiently volatile for GC analysis. Consistent conversion ensures reproducible results.
- Instrumentation Conditions (Typical):
  - GC System: Agilent GC-MS or equivalent.
  - Column: HP-5MS (or similar 5% phenyl-methylpolysiloxane) capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness).
  - Inlet Temperature: 250 °C.

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- Injection Volume: 1 µL (splitless mode).
- Oven Program: Initial temperature of 80 °C, hold for 1 minute, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.
- MS Detector: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.

- Data Analysis:
  - Retention Time: The compound will elute at a characteristic time under the specified conditions, which can be used for identification against a reference standard.
  - Mass Spectrum: The fragmentation pattern is a molecular fingerprint. Expected fragments would include the molecular ion peak and characteristic fragments from the loss of methyl or chlorobenzyl moieties.

Pharmacological Context and Biological Potential

While specific pharmacological data for **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** is not extensively published, its structure is closely related to 1-(3-chlorophenyl)piperazine (mCPP), a well-studied research chemical.[5] mCPP is a metabolite of the antidepressant drug trazodone and acts as a non-selective serotonin receptor agonist, with a notable affinity for the 5-HT_2c receptor.[5][6]

The structural similarity suggests that 1-(3-Chlorophenyl)-N-methylmethanamine could also interact with monoaminergic systems, such as serotonin or dopamine transporters and receptors. The 3-chlorophenyl group is a key feature in many psychoactive compounds, and its combination with a simple amine structure makes this molecule a valuable tool for structure-activity relationship (SAR) studies. For instance, the related compound 1-(3-Chlorophenyl)-4-(2-phenylethyl)piperazine (3C-PEP) is an extremely potent dopamine transporter (DAT) ligand.[7]

Hypothesized Biological Interactions (Based on Analogue mCPP)

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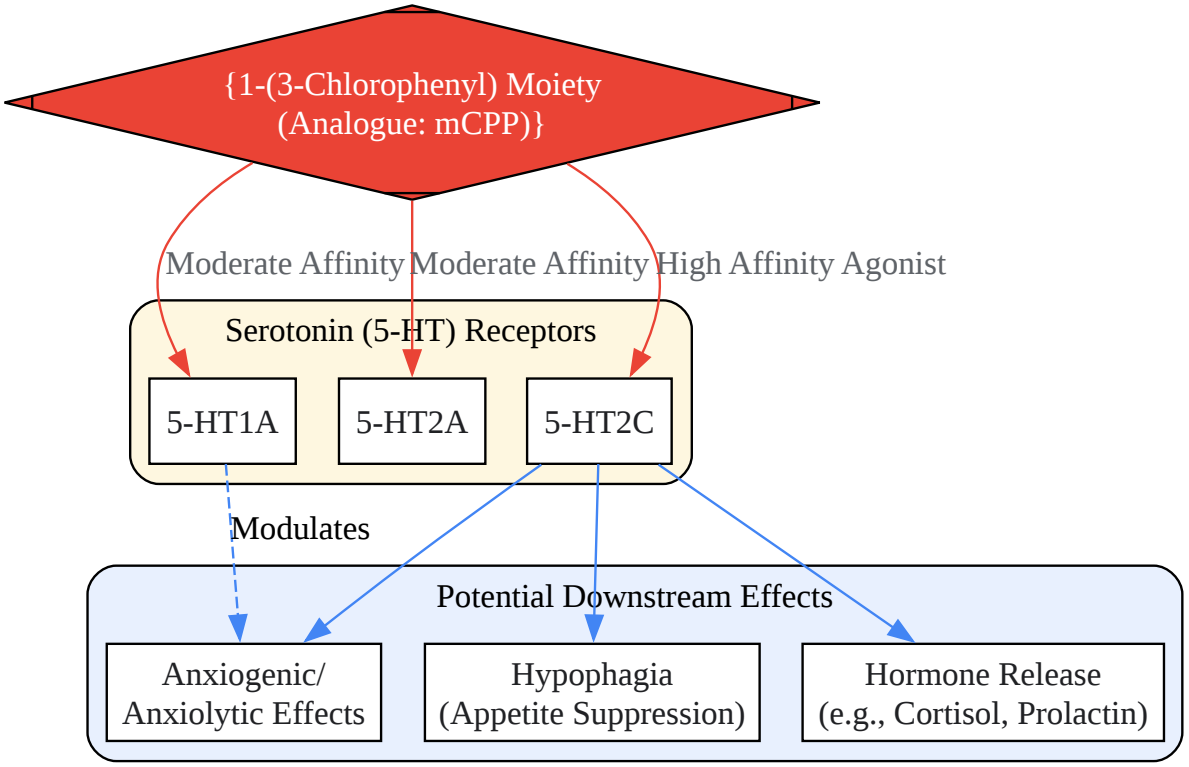

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Caption: Receptor interaction profile of the analogue mCPP.

Safety, Handling, and Storage

As with any research chemical, proper safety protocols must be strictly followed. The available safety data sheets (SDS) for structurally similar compounds indicate that **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** should be handled with care.[8][9]

- Hazard Identification:
  - Harmful if swallowed.[3][9]
  - Causes skin and eye irritation.[8][9]
  - May cause respiratory irritation.[8][9][10]

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- Personal Protective Equipment (PPE):
  - Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[1]
  - All handling should be performed in a well-ventilated area or a chemical fume hood.[1]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
  - Keep away from incompatible materials such as strong oxidizing agents.[10]
- Disposal:
  - Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations. Do not empty into drains.[8]

Applications and Future Research Directions

1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride serves primarily as a research chemical and a synthetic intermediate. Its value lies in its potential as a building block for more complex molecules targeting the central nervous system.

- Medicinal Chemistry: It can be used as a scaffold in the synthesis of novel ligands for serotonin, dopamine, or norepinephrine transporters and receptors. The amine provides a reactive handle for elaboration into more complex structures, as seen in the development of arylpiperazine-based drugs.[11][12]
- Structure-Activity Relationship (SAR) Studies: By comparing its biological activity to that of related compounds (e.g., those with different substitution patterns on the phenyl ring or different amine substituents), researchers can probe the structural requirements for binding to specific biological targets.
- Reference Standard: It can be used as an analytical reference standard for the detection and quantification of related designer drugs or metabolites in forensic and toxicological screening.[13]

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Future research should focus on elucidating the specific pharmacological profile of this compound to determine its affinity and efficacy at various CNS targets. Such studies would clarify its potential as a pharmacological tool or a lead compound for drug discovery.

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